

An In-depth Technical Guide on Gamma-Ray Emissions from Cesium-138 Decay

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Compound of Interest

Compound Name: Cesium-138

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This technical guide provides a comprehensive overview of the gamma-ray emissions resulting from the radioactive decay of **Cesium-138** (^{138}Cs). It includes detailed decay characteristics, quantitative data on gamma-ray energies and intensities, a summary of experimental protocols for their measurement, and a visual representation of the decay scheme.

Introduction to Cesium-138

Cesium-138 is a radioactive isotope of cesium with a half-life of 33.41 minutes.[1][2] It is a significant fission product, particularly in nuclear reactors.[3] ^{138}Cs decays exclusively via beta-minus (β^-) decay to Barium-138 (^{138}Ba), a stable isotope.[1][4] This decay process populates various excited states of the ^{138}Ba nucleus, which subsequently de-excite to the ground state through the emission of gamma rays. Understanding the specific energies and probabilities of these gamma emissions is crucial for various applications, including nuclear physics research, radiation detection, and dosimetry.

Decay Characteristics of Cesium-138

The primary decay mode of **Cesium-138** is beta-minus decay, with a decay energy (Q value) of 5.375(9) MeV.[1][4] The decay proceeds to various energy levels of the daughter nucleus, Barium-138. The spin and parity ($J\pi$) of the ^{138}Cs ground state is 3^- .

Cesium-138 also has a metastable isomer, $^{138\text{m}}\text{Cs}$, with a half-life of 2.91 minutes and a spin and parity of 6^- .^{[1][3]} This isomer is located 79.9(3) keV above the ground state.^[3] It has two decay pathways: an isomeric transition (IT) to the ^{138}Cs ground state with a branching ratio of 81%, and a beta decay to ^{138}Ba with a branching ratio of 19%.^{[1][2]}

A summary of the key decay properties is presented in the table below.

Property	Value
Half-life ($T_{1/2}$)	33.41 minutes ^{[1][2]}
Decay Mode	100% β^- ^[4]
Q-value (β^-)	5.375(9) MeV ^[4]
Daughter Nuclide	^{138}Ba (stable) ^[5]
Spin and Parity ($J\pi$)	3^- ^[1]
Isomer: $^{138\text{m}}\text{Cs}$	
Half-life ($T_{1/2}$)	2.91 minutes ^{[1][3]}
Excitation Energy	79.9(3) keV ^[3]
Decay Modes	81% Isomeric Transition (IT), 19% β^- ^{[1][2]}

Gamma-Ray Emission Data

The de-excitation of the Barium-138 nucleus following the beta decay of **Cesium-138** results in a complex spectrum of gamma rays. The most prominent gamma-ray energies and their corresponding emission probabilities (yields) are summarized in the table below, based on data from ICRP Publication 107.^[5]

Energy (MeV)	Yield (# per 100 decays)
0.1381	1.488
0.22776	1.511
0.40898	4.662
0.46280	30.75
0.54700	10.76
0.8718	5.112
1.00978	29.83
1.43586	76.30
2.21800	15.18
2.63959	7.63

Note: This table includes a selection of prominent gamma rays. A more extensive list can be found in specialized nuclear data compilations.

Experimental Protocols for Gamma-Ray Spectroscopy

The characterization of gamma-ray emissions from radioactive isotopes like **Cesium-138** is primarily accomplished through gamma-ray spectroscopy.

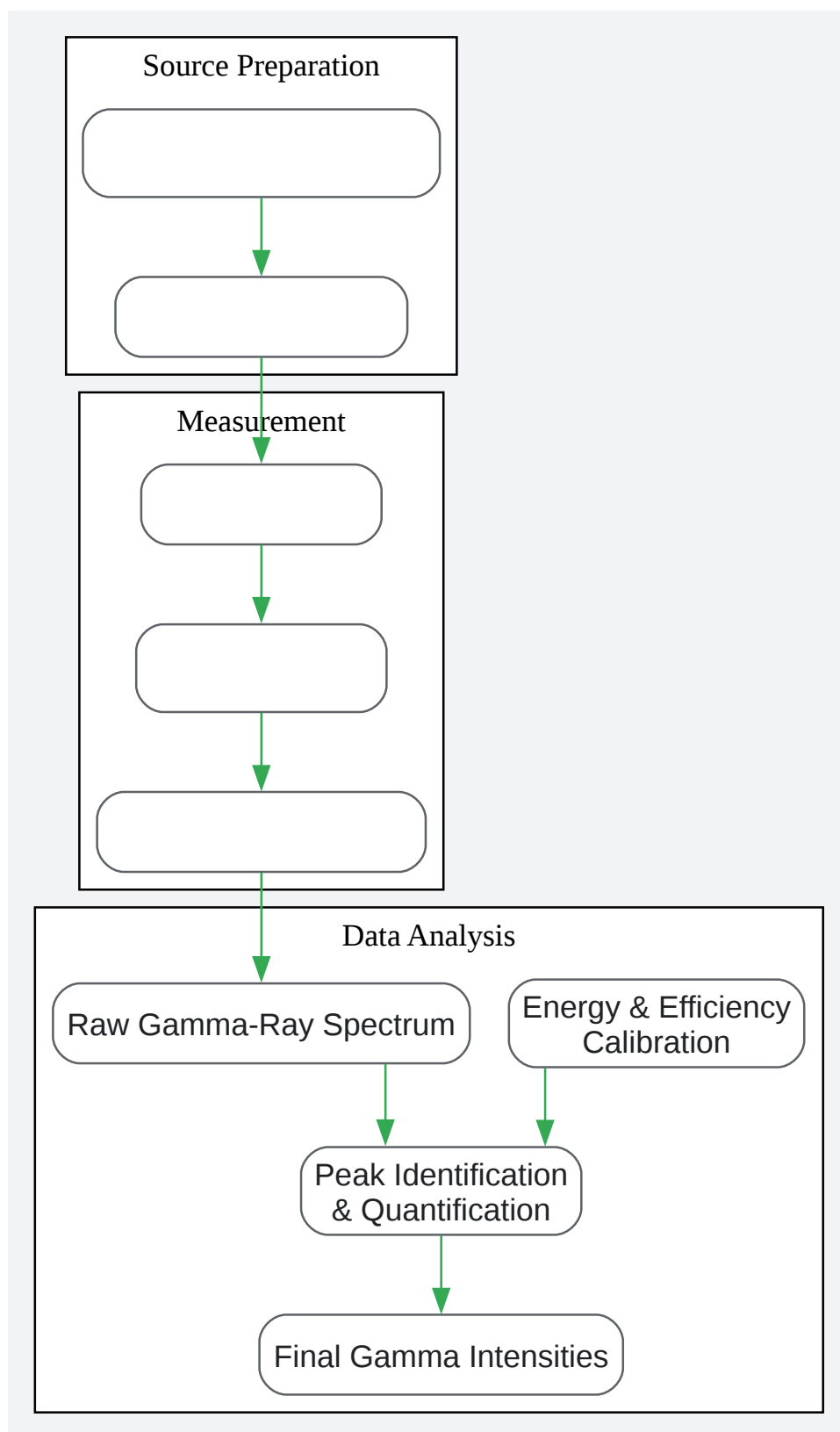
Key Experimental Steps:

- **Source Preparation:** **Cesium-138** is typically produced as a fission product or via neutron activation. For experimental measurements, it is often separated from other isotopes to ensure a pure source. In some cases, the equilibrium of the parent nuclide, Xenon-138, and its daughter, **Cesium-138**, is utilized.[\[6\]](#)[\[7\]](#)
- **Detection System:** High-purity germanium (HPGe) detectors are the standard for high-resolution gamma-ray spectroscopy.[\[6\]](#)[\[8\]](#) These detectors offer excellent energy resolution,

allowing for the precise identification and quantification of individual gamma-ray peaks in a complex spectrum.[8] Scintillation detectors, such as Sodium Iodide (NaI(Tl)), can also be used for applications where lower energy resolution is acceptable.[8]

- **Data Acquisition:** The detector is coupled with a multichannel analyzer (MCA) to sort the detected gamma rays by their energy, generating a gamma-ray spectrum. The system requires careful energy and efficiency calibration.
- **Calibration:**
 - **Energy Calibration:** This is performed using standard radioactive sources with well-known gamma-ray energies (e.g., ^{60}Co , ^{137}Cs).[9] This allows for the conversion of channel numbers from the MCA to gamma-ray energies in keV or MeV.
 - **Efficiency Calibration:** The detection efficiency varies with gamma-ray energy. A calibration curve is generated using sources with known activities and gamma-ray emission probabilities to accurately determine the intensities of the measured gamma rays.[7]
- **Data Analysis:** The resulting spectrum is analyzed to identify the photopeaks corresponding to the full energy of the gamma rays. The area under each photopeak is proportional to the intensity of that gamma ray. Corrections for factors like background radiation and detector dead time are applied to obtain accurate results.

The following diagram illustrates a typical workflow for gamma-ray spectroscopy experiments.

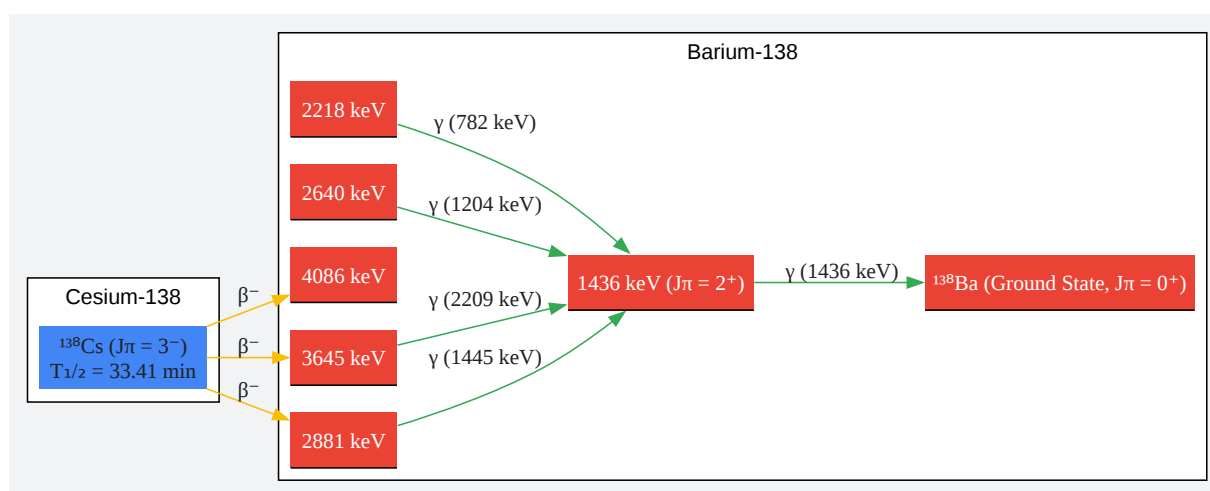


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A generalized workflow for the experimental determination of gamma-ray emissions.

Cesium-138 Decay Scheme

The decay scheme illustrates the beta decay of **Cesium-138** to various excited states of Barium-138, followed by the emission of gamma rays as the nucleus transitions to its ground state. The diagram below shows a simplified version of this decay scheme, highlighting the major transitions.



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A simplified decay scheme of ^{138}Cs to ^{138}Ba , showing major gamma transitions.

Conclusion

Cesium-138 is a short-lived radioisotope that decays via beta emission, leading to a cascade of gamma rays from the excited daughter nucleus, Barium-138. The most intense gamma-ray emission occurs at 1.43586 MeV. The accurate measurement of these emissions is critical and is achieved through high-resolution gamma-ray spectroscopy, typically employing HPGe detectors. The data and methodologies presented in this guide are fundamental for

professionals in nuclear sciences and related fields, providing a basis for applications in dosimetry, reactor physics, and the development of radiopharmaceuticals.

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